

# Synthesis of Substituted Annulene Derivatives: Application Notes and Protocols

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## Compound of Interest

Compound Name: [22]Annulene

CAS No.: 3227-79-0

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the synthesis of various substituted annulene derivatives. It covers key synthetic methodologies, including the synthesis of large-ring annulenes, bridged annulenes, and synthetically accessible derivatives with significant applications in medicinal chemistry. The protocols are intended to serve as a practical guide for researchers in organic synthesis and drug discovery.

## I. Synthesis of Substituted[1]Annulene Derivatives via Oxidative Coupling

The Sondheimer-Wolovsky method provides a foundational route to [1]annulene, a key aromatic annulene. This approach involves the oxidative coupling of a terminal diacetylene, followed by rearrangement and partial hydrogenation. Modifications of this method allow for the introduction of substituents on the annulene periphery.

## Experimental Protocol: Synthesis of [1]Annulene

This protocol is adapted from the established Organic Syntheses procedure.

#### Step 1: Oxidative Coupling of 1,5-Hexadiyne

- A solution of 1,5-hexadiyne in pyridine is added dropwise to a vigorously stirred solution of copper(II) acetate in pyridine at 55-60 °C.
- The reaction mixture is stirred for several hours to facilitate the formation of a mixture of cyclic polyacetylenes.
- The solvent is removed under reduced pressure, and the residue is purified by column chromatography to isolate 1,3,7,9,13,15-hexadehydro-[1]annulene.

#### Step 2: Isomerization and Partial Hydrogenation

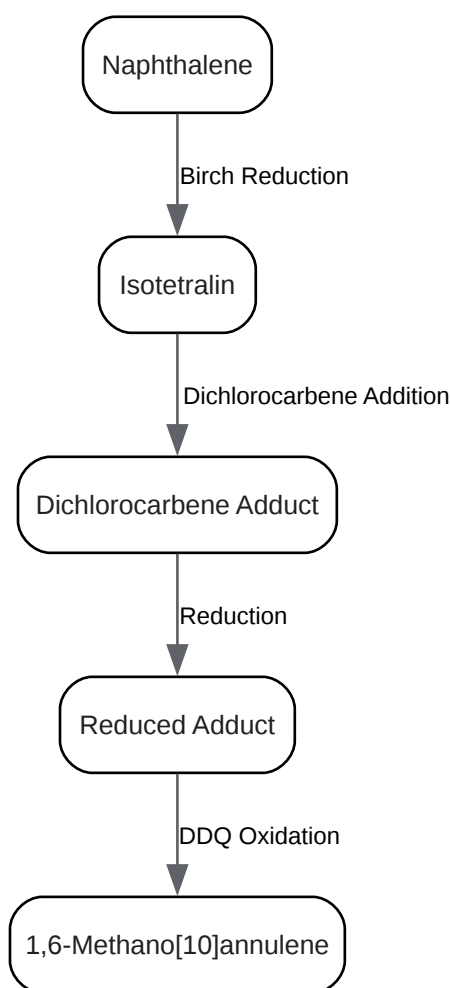
- The isolated cyclic polyacetylene is treated with potassium tert-butoxide in tert-butanol to induce rearrangement of the triple bonds.
- The resulting tridehydro[1]annulene is then partially hydrogenated using a Lindlar catalyst (palladium on calcium carbonate poisoned with quinoline) in a suitable solvent like benzene.
- The reaction is monitored carefully to prevent over-reduction to the fully saturated cyclooctadecane.
- Purification by column chromatography yields [1]annulene as a brownish-red crystalline solid.

| Compound    | Yield | <sup>1</sup> H NMR (THF-d <sub>8</sub> , -60 °C) | <sup>13</sup> C NMR (THF-d <sub>8</sub> , -40 °C) | HRMS (APPI, Toluene)                                                                           |
|-------------|-------|--------------------------------------------------|---------------------------------------------------|------------------------------------------------------------------------------------------------|
| [1]Annulene | ~20%  | δ 9.24 (dd, 12H, outer), -2.83 (m, 6H, inner)    | δ 127.8, 121.5                                    | m/z calc. for C <sub>18</sub> H <sub>18</sub> [M] <sup>+</sup> : 234.140302, found: 234.140542 |

## II. Synthesis of Substituted Bridged[2]Annulenes (Vogel's Method)

Bridged annulenes, such as 1,6-methano[2]annulene, were synthesized by Emanuel Vogel and coworkers to enforce planarity on the 10- $\pi$  electron system, thereby inducing aromaticity. This methodology can be adapted to produce substituted derivatives.

### Experimental Workflow: Vogel's Synthesis of 1,6-Methano[2]annulene



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Caption: Synthetic workflow for 1,6-methano[2]annulene.

## Experimental Protocol: Synthesis of 1,6-Methano[2]annulene

This protocol is based on the procedure reported by Vogel and Roth.

- **Birch Reduction of Naphthalene:** Naphthalene is reduced with sodium in liquid ammonia and ethanol to yield 1,4,5,8-tetrahydronaphthalene (isotetralin).
- **Dichlorocarbene Addition:** Isotetralin is reacted with dichlorocarbene, generated in situ from chloroform and potassium tert-butoxide, to form the dichlorocarbene adduct.
- **Reduction of the Adduct:** The dichlorocarbene adduct is reduced with sodium in liquid ammonia to remove the chlorine atoms.
- **Dehydrogenation:** The resulting tricyclic compound is dehydrogenated using 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) in dioxane to afford 1,6-methano[2]annulene.

| Compound               | Yield   | <sup>1</sup> H NMR (CDCl <sub>3</sub> )                      |
|------------------------|---------|--------------------------------------------------------------|
| 1,6-Methano[2]annulene | ~45-50% | δ 7.1 (m, 8H, ring protons),<br>-0.5 (s, 2H, bridge protons) |

## III. Key Synthetic Reactions for Annulene Precursors

### A. Wittig Reaction for Alkene Formation

The Wittig reaction is a powerful tool for constructing carbon-carbon double bonds, which are fundamental components of annulene rings and their precursors. It involves the reaction of a phosphorus ylide with an aldehyde or ketone.

- **Ylide Preparation:** A phosphonium salt is suspended in an anhydrous solvent (e.g., THF, DMSO) under an inert atmosphere. A strong base (e.g., n-butyllithium, sodium hydride) is added to generate the colored ylide.
- **Reaction with Carbonyl:** The aldehyde or ketone, dissolved in the same anhydrous solvent, is added dropwise to the ylide solution at low temperature (e.g., -78 °C or 0 °C).

- Workup: The reaction is allowed to warm to room temperature and then quenched with water or a saturated aqueous solution of ammonium chloride. The product is extracted with an organic solvent, and the triphenylphosphine oxide byproduct is typically removed by crystallization or chromatography.

## B. Ullmann Coupling for Biaryl Precursor Synthesis

The Ullmann coupling is a classic method for the formation of carbon-carbon bonds between two aryl halides, or a carbon-heteroatom bond, using copper catalysis. This reaction is particularly useful for synthesizing biaryl precursors that can be further elaborated into benzo-fused annulenes.

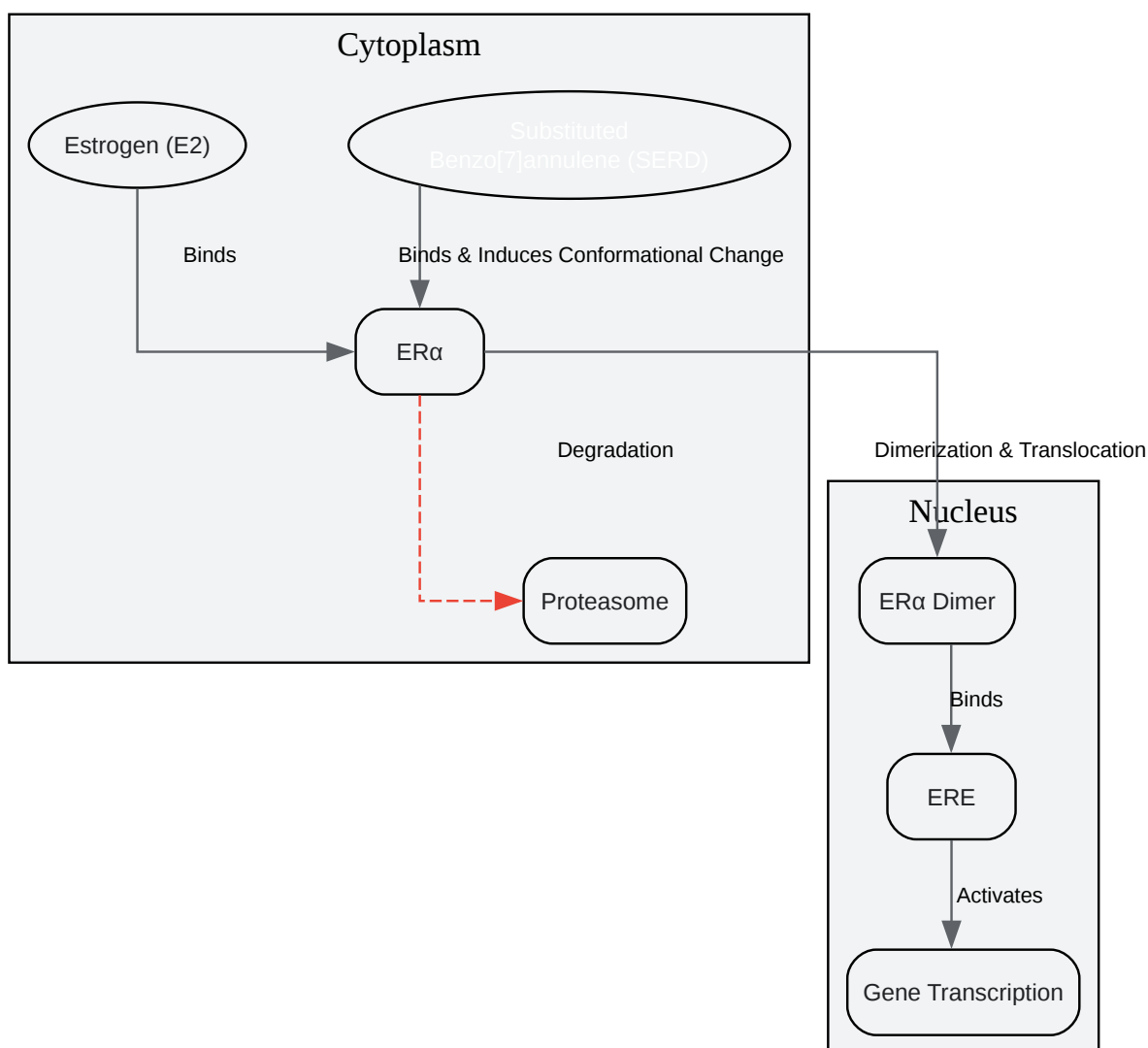
- An aryl halide, a copper catalyst (e.g., copper powder, CuI), and a high-boiling point solvent (e.g., DMF, nitrobenzene) are combined in a reaction vessel.
- The mixture is heated to a high temperature (typically 150-250 °C) for several hours under an inert atmosphere.
- After cooling, the reaction mixture is filtered to remove the copper salts.
- The filtrate is subjected to an extractive workup and the product is purified by crystallization or column chromatography.

## IV. Application in Drug Development: Substituted Benzo[3]annulenes as Selective Estrogen Receptor Degradors (SERDs)

Substituted 6,7-dihydro-5H-benzo[3]annulene derivatives have emerged as a promising class of Selective Estrogen Receptor Degradors (SERDs) for the treatment of estrogen receptor-positive (ER+) breast cancer. These compounds function by binding to the estrogen receptor  $\alpha$  (ER $\alpha$ ) and inducing its degradation, thereby shutting down ER $\alpha$  signaling pathways that drive tumor growth.<sup>[4]</sup>

### Estrogen Receptor Signaling Pathway and Mechanism of SERDs

Estrogen (E2) binds to ER $\alpha$  in the cytoplasm, leading to its dimerization and translocation to the nucleus. In the nucleus, the ER $\alpha$  dimer binds to Estrogen Response Elements (EREs) on DNA, recruiting coactivators and initiating the transcription of genes that promote cell proliferation. SERDs competitively bind to ER $\alpha$ , but unlike estrogen, they induce a conformational change that marks the receptor for proteasomal degradation. This depletion of cellular ER $\alpha$  levels effectively blocks both estrogen-dependent and -independent signaling.



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Caption: Mechanism of action of substituted benzo[3]annulene SERDs.

## Lead Compound and Biological Activity

A notable example from this class is 6-(2,4-dichlorophenyl)-5-[4-[(3S)-1-(3-fluoropropyl)pyrrolidin-3-yl]oxyphenyl]-8,9-dihydro-7H-benzo[3]annulene-2-carboxylic acid (SAR439859).<sup>[5]</sup> This compound has demonstrated potent ER $\alpha$  degradation activity and promising antitumor effects in preclinical models.<sup>[1]</sup>

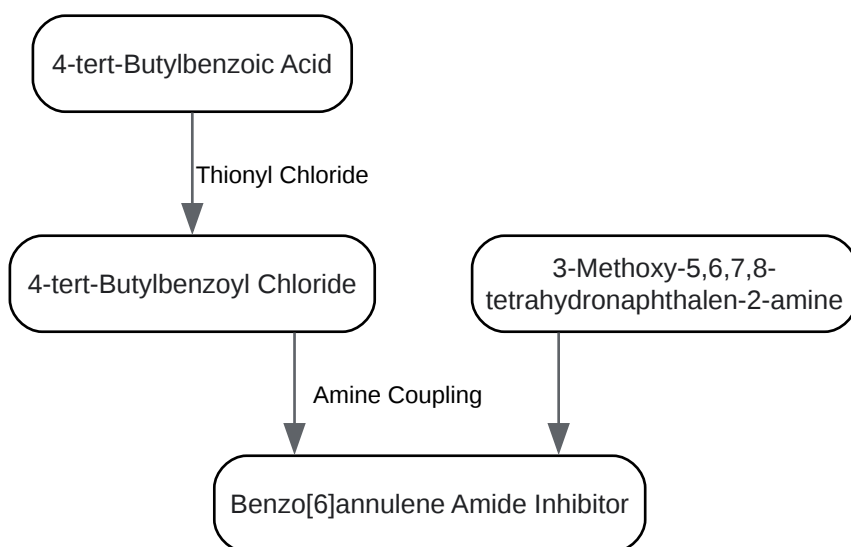
| Compound  | ER $\alpha$ Degradation IC <sub>50</sub> (nM) |
|-----------|-----------------------------------------------|
| SAR439859 | < 1                                           |

Data from patent WO 2022/084280 A1.

## V. Application in Antiviral Research: Benzo[7]annulene Derivatives as Chikungunya Virus Inhibitors

A benzo[6]annulene derivative, 4-(tert-butyl)-N-(3-methoxy-5,6,7,8-tetrahydronaphthalen-2-yl)benzamide, has been identified as a potent inhibitor of the Chikungunya virus (CHIKV).<sup>[7][8][9][10]</sup> This discovery opens a new avenue for the development of antiviral therapeutics based on the annulene scaffold.

## Experimental Workflow: Synthesis of Benzoannulene Amide Inhibitor



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Caption: General synthetic workflow for the benzo[6]annulene amide inhibitor.

## Lead Compound and Antiviral Activity

The lead compound, 4-(tert-butyl)-N-(3-methoxy-5,6,7,8-tetrahydronaphthalen-2-yl)benzamide, and its optimized analogs have shown significant in vitro activity against CHIKV.

| Compound       | EC <sub>90</sub> (μM) | VTR (log at 10 μM) | CC <sub>50</sub> (μM) |
|----------------|-----------------------|--------------------|-----------------------|
| 1a (Lead)      | 1.45                  | 2.5                | 169                   |
| 8q (Optimized) | 0.270                 | 4.5                | >30                   |

Data from J. Med. Chem. 2021, 64, 8, 4762–4786.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

EC<sub>90</sub>: 90% effective concentration. VTR: Viral Titer Reduction. CC<sub>50</sub>: 50% cytotoxic concentration.

This data highlights the potential of substituted annulene derivatives as a versatile scaffold for the development of novel therapeutics. Further exploration of their synthesis and biological activities is warranted.

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